

# N-benzhydryloxan-4-amine: Unraveling a Molecule of Scientific Interest

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## Compound of Interest

Compound Name: *N*-benzhydryloxan-4-amine

Cat. No.: B15357607

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**N-benzhydryloxan-4-amine**, a distinct benzhydryl compound, has emerged as a molecule of interest within the scientific community. This guide aims to provide a comprehensive overview of its chemical identity and compare it with other relevant benzhydryl compounds, highlighting the current landscape of available research data.

## Chemical Identity and Structure

**N-benzhydryloxan-4-amine**, also recognized by its synonym *N*-benzhydryl-tetrahydro-2H-pyran-4-amine, is identified by the CAS number 625126-73-0. Its molecular structure features a benzhydryl group, which consists of two phenyl rings attached to a single carbon atom, linked to the nitrogen atom of an oxane (tetrahydropyran) ring at the 4-position.

## Comparative Analysis with Other Benzhydryl Compounds

The benzhydryl moiety is a common scaffold in a variety of pharmacologically active compounds.<sup>[1]</sup> These compounds exhibit a wide range of biological activities, including antihistaminic, anticholinergic, and central nervous system effects. Due to a lack of publicly available experimental data on the biological activity of **N-benzhydryloxan-4-amine**, a direct quantitative comparison with other well-studied benzhydryl compounds is not feasible at this time.

However, to provide a contextual understanding, a closely related compound, (3S,6S)-6-benzhydryltetrahydro-2H-pyran-3-amine, has been investigated for its activity as a monoamine uptake inhibitor.[2] This suggests that compounds within this structural class have the potential to interact with key neurological targets. It is important to note that this is a structural isomer of the requested compound and any extrapolation of its activity to **N-benzhydryloxan-4-amine** would be purely speculative without direct experimental evidence.

## Current Research Status and Future Directions

As of the latest review of scientific literature, there are no published studies detailing the pharmacological, toxicological, or pharmacokinetic properties of **N-benzhydryloxan-4-amine**. Chemical suppliers list the compound, indicating its availability for research purposes.[3][4] The absence of performance data precludes the creation of a detailed comparison guide with other benzhydryl compounds.

Future research efforts would be necessary to elucidate the biological profile of **N-benzhydryloxan-4-amine**. Such studies would typically involve:

- In vitro assays: To determine binding affinities for various receptors and transporters.
- In vivo studies: To evaluate its effects in animal models and establish its pharmacokinetic and safety profiles.

Without such data, any discussion of its potential applications or comparison of its performance remains speculative.

## Experimental Protocols

Detailed experimental protocols for the synthesis and evaluation of benzhydryl compounds can be found in the scientific literature. For instance, the synthesis of the related compound (3S,6S)-6-benzhydryltetrahydro-2H-pyran-3-amine involved a multi-step process starting from (R)-2-benzhydryloxirane.[2] Biological evaluation typically involves radioligand binding assays and neurotransmitter uptake inhibition assays using established protocols.

## Data Presentation

Currently, there is no quantitative data available for **N-benzhydryloxan-4-amine** to present in a comparative table.

## Visualizations

As no signaling pathways or experimental workflows for **N-benzhydryloxan-4-amine** have been described in the literature, the creation of corresponding diagrams is not possible.

In conclusion, while the chemical structure of **N-benzhydryloxan-4-amine** is defined, its biological properties remain uncharacterized in the public domain. Further research is required to understand its pharmacological significance and to enable a meaningful comparison with other benzhydryl compounds.

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